

# physical and chemical properties of Platinum(IV) oxide hydrate

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## Compound of Interest

Compound Name: *Platinum(IV) oxide hydrate*

Cat. No.: *B075968*

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## An In-depth Technical Guide to Platinum(IV) Oxide Hydrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **Platinum(IV) oxide hydrate**, also widely known as Adams' catalyst. This compound is a crucial precursor to a highly active hydrogenation catalyst and finds extensive application in organic synthesis, including pharmaceutical drug development.

### Physical Properties

**Platinum(IV) oxide hydrate** is typically a dark brown to black powder.<sup>[1][2][3]</sup> Its properties can vary slightly depending on the degree of hydration and the method of preparation. The oxide itself is not the active catalytic species but is reduced in situ by hydrogen to form finely divided platinum black, which is the true catalyst.<sup>[1][4][5]</sup>

A summary of its key physical properties is presented in the table below.

Property	Value	References
Chemical Formula	$\text{PtO}_2 \cdot x\text{H}_2\text{O}$	[1]
Appearance	Dark brown to black powder	[1][2][6]
Molar Mass	227.08 g/mol (anhydrous basis)	[1]
Density	10.2 g/cm <sup>3</sup>	[1][3][7]
Melting Point	450 °C (842 °F; 723 K) (decomposes)	[1][2][3][6][7][8]
Solubility	Insoluble in water, alcohol, and acid.[1][3][9] Soluble in caustic potash solution.[1][3][8]	

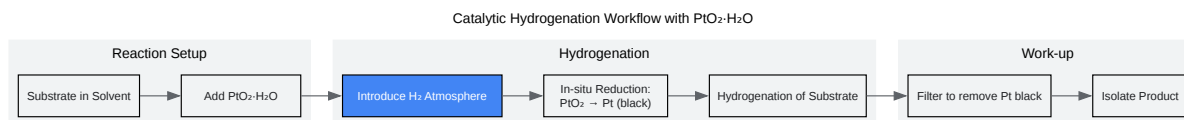
## Chemical Properties and Catalytic Activity

**Platinum(IV) oxide hydrate** is primarily utilized as a catalyst for hydrogenation and hydrogenolysis reactions in organic synthesis.[1] It is valued for its effectiveness in a wide range of transformations, including the reduction of alkenes, alkynes, ketones, nitro compounds, and aromatic rings.[1][4][5][8][10][11] The catalytic reactions are often enhanced when carried out in acetic acid.[1]

The oxide form is a precatalyst that is reduced by hydrogen to the active catalyst, platinum black. This in-situ activation is a key feature of its use.

## Catalytic Hydrogenation Workflow

The general workflow for a catalytic hydrogenation reaction using **Platinum(IV) oxide hydrate** is depicted below.



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Caption: General workflow for catalytic hydrogenation using **Platinum(IV) oxide hydrate**.

## Experimental Protocols

### Synthesis of Platinum(IV) Oxide Hydrate (Adams' Catalyst)

This protocol is based on the original method developed by Voorhees and Adams, which involves the fusion of a platinum salt with sodium nitrate.<sup>[1]</sup>

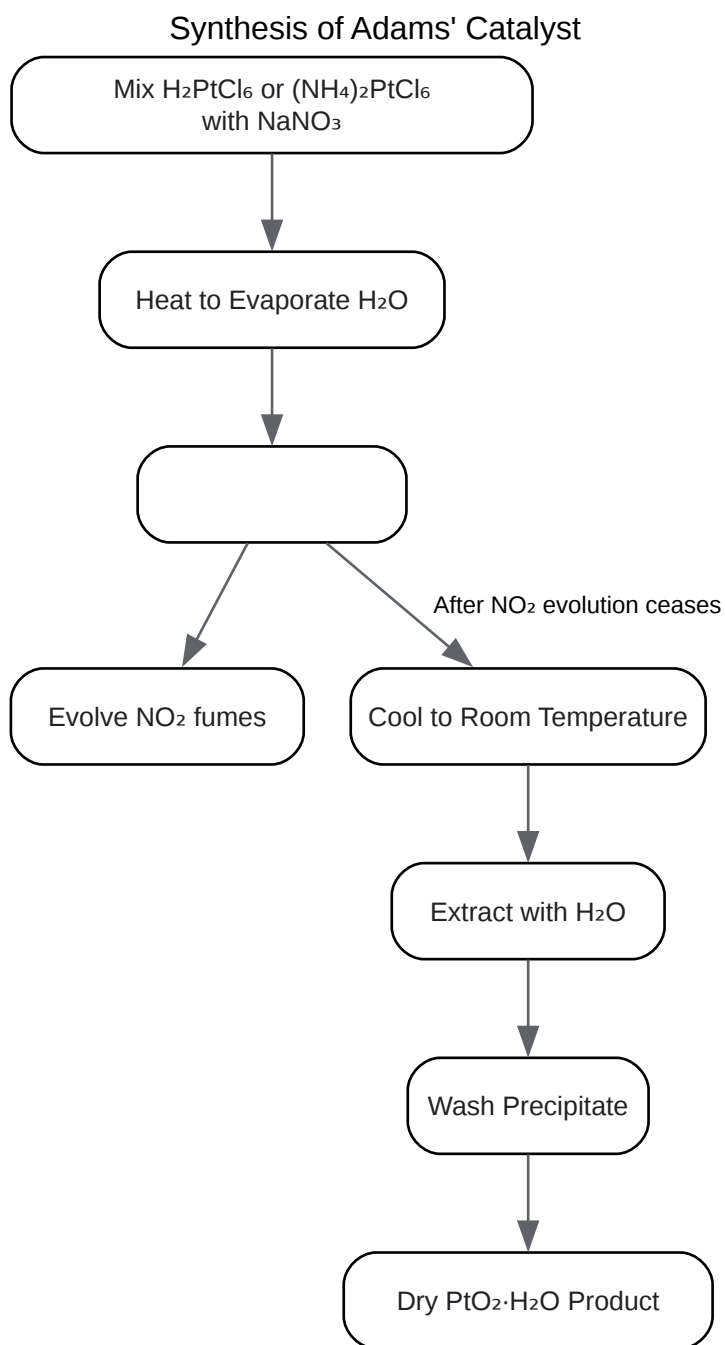
Materials:

- Chloroplatinic acid (H<sub>2</sub>PtCl<sub>6</sub>) or Ammonium chloroplatinate ((NH<sub>4</sub>)<sub>2</sub>PtCl<sub>6</sub>)
- Sodium nitrate (NaNO<sub>3</sub>)
- Distilled water
- Porcelain dish or crucible
- Bunsen burner or furnace
- Stirring rod

Procedure:

- In a porcelain dish, thoroughly mix the platinum salt with a 10-fold excess by weight of sodium nitrate.<sup>[12]</sup>

- Gently heat the mixture to evaporate the water.
- Increase the temperature to melt the sodium nitrate, typically between 400-500 °C. The mixture will turn dark, and brown fumes of nitrogen oxides will be evolved.[12]
- Continue heating until the evolution of brown fumes ceases.
- Allow the mixture to cool to room temperature.
- Extract the solidified mass with distilled water to dissolve the sodium nitrate and other soluble salts.
- Wash the resulting dark brown precipitate of **Platinum(IV) oxide hydrate** by decantation and then on a filter until the washings are free of nitrates.[12]
- Dry the product in a desiccator or under vacuum.[12]



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Caption: Flowchart for the synthesis of **Platinum(IV) oxide hydrate**.

## Characterization Protocols

XPS is used to determine the elemental composition and oxidation state of the platinum.

#### Sample Preparation:

- Press a small amount of the **Platinum(IV) oxide hydrate** powder onto a sample holder with a clean spatula.
- Ensure the surface is flat and representative of the bulk material.
- Introduce the sample into the ultra-high vacuum chamber of the XPS instrument.

#### Data Acquisition:

- Acquire a survey spectrum to identify all elements present on the surface.
- Perform high-resolution scans of the Pt 4f region to determine the oxidation state of platinum. The binding energy of the Pt 4f<sub>7/2</sub> peak for Pt(IV) in PtO<sub>2</sub> is typically around 74.5 eV.
- High-resolution scans of the O 1s region can also be acquired to investigate the oxygen species present.

TEM is used to analyze the morphology, particle size, and crystalline structure of the material.

#### Sample Preparation:

- Disperse a small amount of the **Platinum(IV) oxide hydrate** powder in a suitable solvent (e.g., ethanol) using ultrasonication to create a dilute suspension.
- Place a drop of the suspension onto a carbon-coated TEM grid.
- Allow the solvent to evaporate completely, leaving the particles dispersed on the grid.

#### Imaging and Analysis:

- Insert the prepared grid into the TEM.
- Acquire bright-field images to observe the overall morphology and size distribution of the particles.

- Use selected area electron diffraction (SAED) to determine the crystalline structure.
- High-resolution TEM (HRTEM) can be used to visualize the crystal lattice fringes.

TGA is used to determine the water content and the thermal stability of the **Platinum(IV) oxide hydrate**.

Procedure:

- Place a small, accurately weighed sample of the **Platinum(IV) oxide hydrate** into a TGA crucible.
- Heat the sample under a controlled atmosphere (e.g., nitrogen or air) at a constant heating rate (e.g., 10 °C/min).
- Record the mass loss as a function of temperature. The initial weight loss corresponds to the removal of water of hydration, and decomposition to platinum metal occurs at higher temperatures.

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## References

- 1. Adams' catalyst - Wikipedia [en.wikipedia.org]
- 2. Platinum(IV) oxide | 52785-06-5 [chemicalbook.com]
- 3. Platinum dioxide | 1314-15-4 [chemicalbook.com]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. Platinum (IV) Oxide | Adam's Catalyst | PtO<sub>2</sub>.H<sub>2</sub>O - Ereztech [ereztech.com]
- 7. WebElements Periodic Table » Platinum » platinum dioxide hydrate [webelements.com]

- 8. China Platinum Dioxide 1314-15-4 Manufacturers, Suppliers, Factory - Keyingchem [keyingchemical.com]
- 9. CAS 1314-15-4: Platinum(IV) oxide | CymitQuimica [cymitquimica.com]
- 10. Department of Chemistry, ICSTM: Advanced Organic Chemistry [ch.ic.ac.uk]
- 11. researchgate.net [researchgate.net]
- 12. prepchem.com [prepchem.com]
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